

Application Notes and Protocols: In Vivo Xenograft Models Using (R)-OP-1074

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Compound of Interest

Compound Name: (R)-OP-1074

Cat. No.: B15544502

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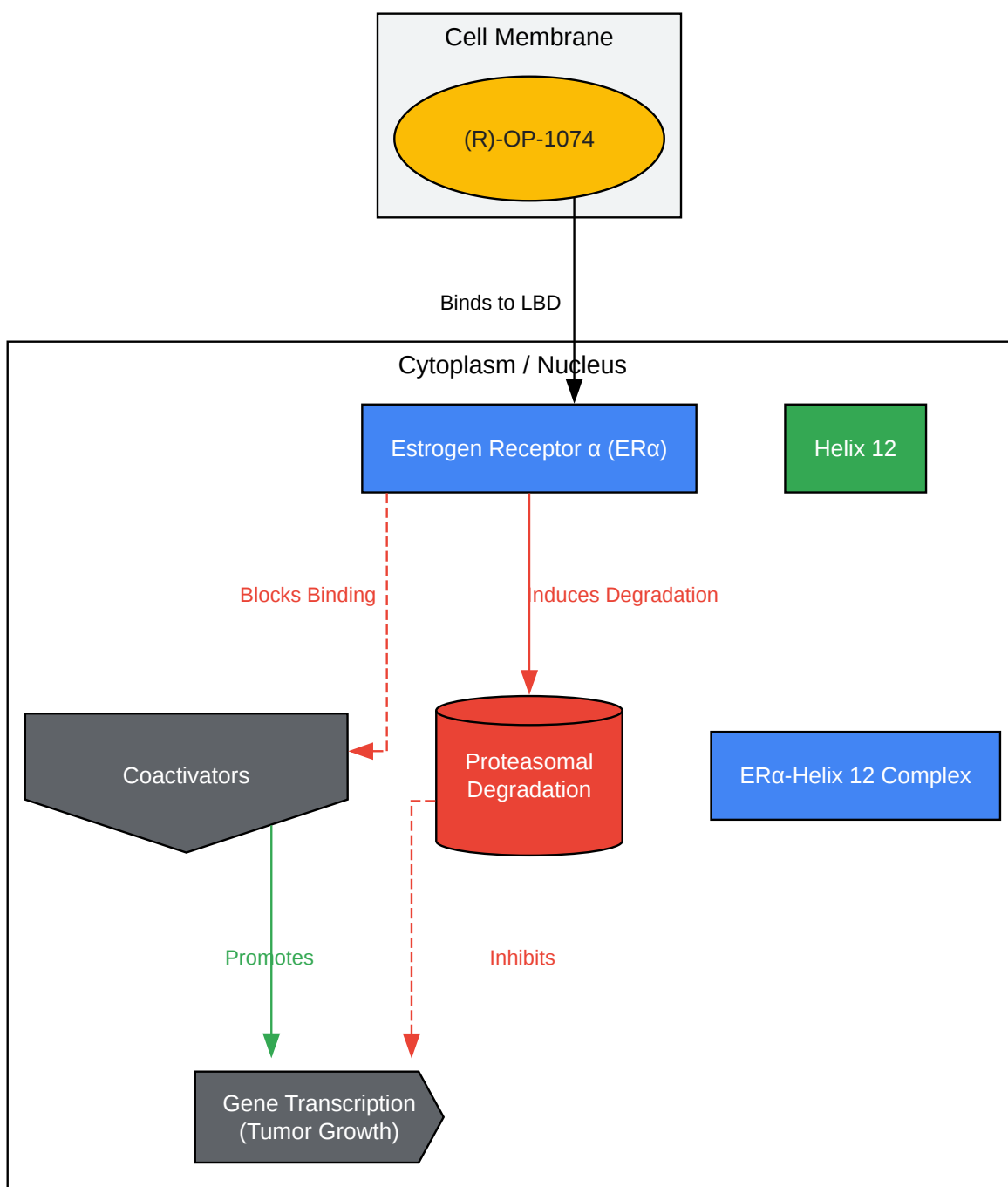
For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-OP-1074 is identified as a pure antiestrogen and a selective estrogen receptor degrader (PA-SERD).^{[1][2][3]} It has demonstrated efficacy in shrinking tumors in tamoxifen-resistant xenograft models, highlighting its potential in overcoming endocrine therapy resistance in breast cancer.^{[1][2][3][4]} These application notes provide detailed protocols and data for utilizing **(R)-OP-1074** in preclinical in vivo xenograft studies, based on available research.

Mechanism of Action

(R)-OP-1074 exerts its potent antitumor effects through a specific mechanism of action targeting the estrogen receptor alpha (ER α). As a pure antiestrogen, it completely lacks the tissue-specific agonist activity that can contribute to therapeutic resistance.^{[1][3]} Its primary function is as a selective ER degrader (SERD), binding to the ER α and inducing its proteasomal degradation.^{[1][2]} A key structural feature of **(R)-OP-1074**, a stereospecific methyl on the pyrrolidine side chain, is crucial for disrupting helix 12 of the ER α ligand-binding domain.^[1] This disruption prevents the receptor from adopting an active conformation, thereby blocking coactivator binding and leading to its degradation.



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Caption: Signaling pathway of **(R)-OP-1074** as a selective ER degrader.

Quantitative Data Summary

The following table summarizes the in vivo efficacy of **(R)-OP-1074** in a tamoxifen-resistant MCF7/HER2/neu xenograft model.

Treatment Group	Dosage	Administration Route	Tumor Volume Change (vs. start of treatment)	Statistical Significance (vs. Fulvestrant)
(R)-OP-1074	100 mg/kg, twice daily	Oral gavage	Significant tumor shrinkage	$p < 0.05$
Tamoxifen	100 mg/kg, daily	Oral gavage	Continued tumor growth	Not Applicable
Fulvestrant	100 mg/kg, daily	Subcutaneous	Tumor growth inhibition, but less than OP-1074	Not Applicable

Data extracted from a study utilizing ovariectomized athymic nude mice implanted with estrogen pellets and MCF7/HER2/neu cells.[\[4\]](#)

Experimental Protocols

This section provides a detailed protocol for an in vivo xenograft study to evaluate the efficacy of **(R)-OP-1074**.

Cell Culture and Animal Model

- Cell Line: MCF7/HER2/neu cells, a tamoxifen-resistant breast cancer cell line.
- Animal Model: Ovariectomized athymic nude mice.
- Hormone Supplementation: Implantation of estrogen pellets to support the growth of estrogen-dependent tumors.

Xenograft Implantation

- Cell Preparation: Harvest MCF7/HER2/neu cells during the exponential growth phase. Resuspend the cells in a suitable medium, such as a mixture of media and Matrigel, to a final concentration appropriate for injection.
- Implantation: Subcutaneously inject the cell suspension into the flank of each mouse.
- Tumor Growth Monitoring: Monitor the mice regularly for tumor formation. Once tumors are palpable and have reached a predetermined size (e.g., 100-200 mm³), randomize the animals into treatment groups.

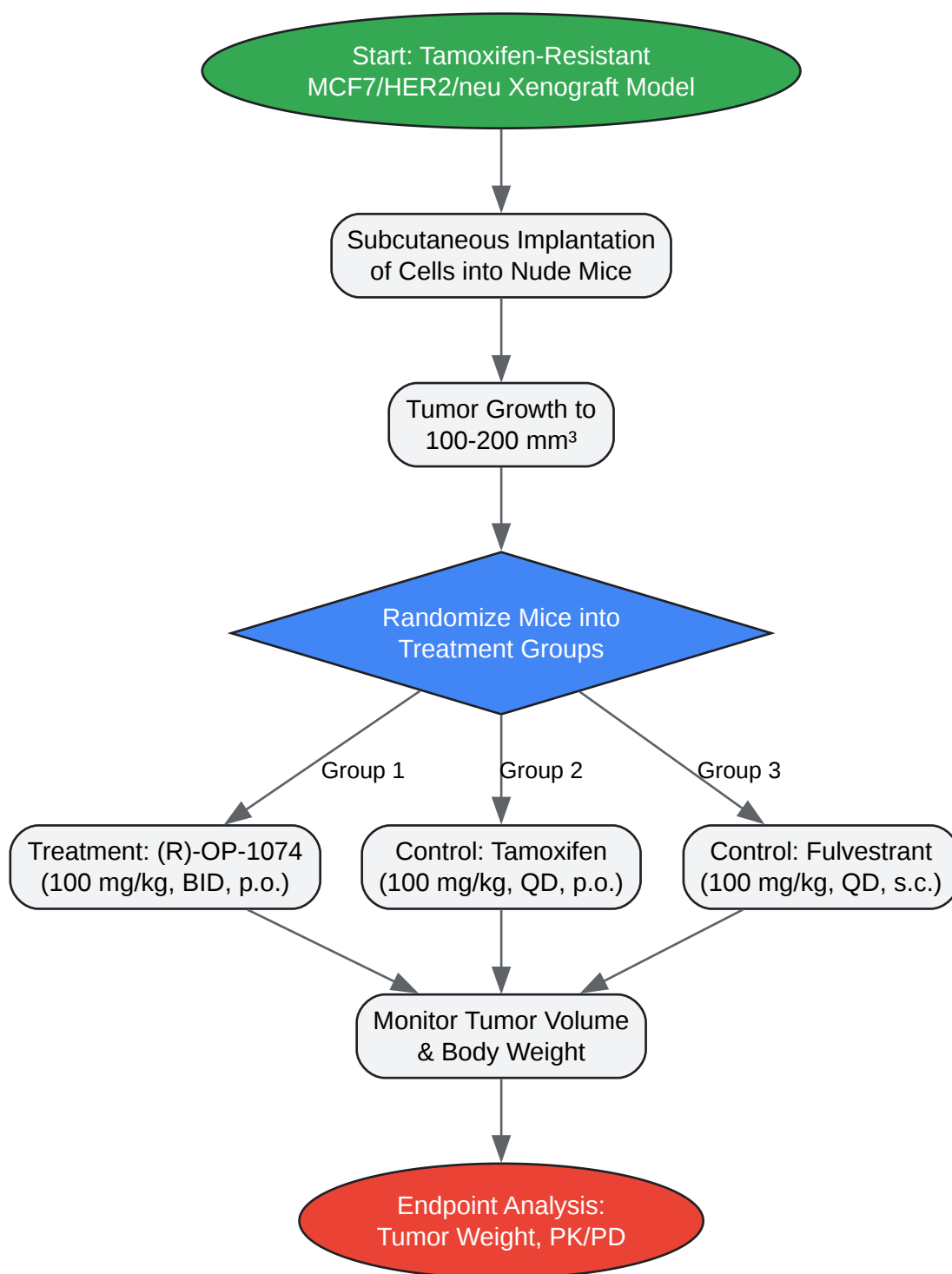
Formulation and Administration of (R)-OP-1074

- Formulation: Prepare **(R)-OP-1074** for oral gavage. The specific vehicle used for formulation should be optimized for solubility and stability. Common vehicles for oral administration in preclinical studies include solutions of carboxymethylcellulose (CMC), polyethylene glycol (PEG), or other approved excipients.
- Dosage and Administration:
 - **(R)-OP-1074** Group: Administer 100 mg/kg of **(R)-OP-1074** twice daily via oral gavage.[\[4\]](#)
 - Control Groups:
 - Vehicle Control: Administer the formulation vehicle alone.
 - Positive Control (e.g., Tamoxifen): Administer 100 mg/kg of tamoxifen daily via oral gavage.[\[4\]](#)
 - Positive Control (e.g., Fulvestrant): Administer 100 mg/kg of fulvestrant daily via subcutaneous injection.[\[4\]](#)

Monitoring and Endpoints

- Tumor Measurement: Measure tumor dimensions (length and width) with calipers at regular intervals (e.g., twice a week). Calculate tumor volume using the formula: $(\text{Length} \times \text{Width}^2) / 2$.

- **Body Weight:** Monitor and record the body weight of each animal at the same frequency as tumor measurements to assess toxicity.
- **Clinical Observations:** Observe the animals daily for any signs of distress or toxicity.
- **Pharmacokinetics:** At the end of the study, plasma samples can be collected at various time points after the final dose to analyze the pharmacokinetic profile of **(R)-OP-1074**.[\[4\]](#)
- **Endpoint:** The study can be terminated when tumors in the control group reach a predetermined maximum size, or after a specified duration of treatment. At the endpoint, tumors can be excised, weighed, and processed for further analysis (e.g., histology, biomarker analysis).



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